

An In-depth Technical Guide to 1,2-Dipalmitoyl-3-myristoyl-rac-glycerol

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Compound of Interest

Compound Name: 1,2-Dipalmitoyl-3-myristoyl-rac-glycerol

Cat. No.: B7803749

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This technical guide provides a comprehensive overview of the chemical and physical properties of **1,2-Dipalmitoyl-3-myristoyl-rac-glycerol**, alongside generalized experimental protocols for its synthesis and analysis. This document is intended for researchers, scientists, and professionals in the field of drug development and lipid biochemistry.

Core Chemical Properties

1,2-Dipalmitoyl-3-myristoyl-rac-glycerol is a mixed-acid triglyceride containing two palmitic acid moieties at the sn-1 and sn-2 positions and one myristic acid moiety at the sn-3 position of the glycerol backbone.

Property	Value	Source
Molecular Formula	C49H94O6	[1][2]
Molecular Weight	779.27 g/mol	[3]
CAS Number	60138-14-9	[1][2]
Synonyms	1,2-Palmitin-3-Myristin, TG(16:0/16:0/14:0)	[2]
Physical State	Solid	[4]
Solubility	Chloroform (1 mg/ml)	[2]
Storage Temperature	-20°C	[2]

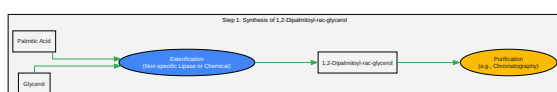
Experimental Protocols

General Synthesis of Mixed-Acid Triglycerides

A specific, detailed protocol for the synthesis of **1,2-Dipalmitoyl-3-myristoyl-rac-glycerol** is not readily available in the surveyed literature. However, a general chemoenzymatic approach for the synthesis of structured triglycerides can be outlined. This process typically involves the use of position-specific lipases to control the esterification of fatty acids to the glycerol backbone.

Conceptual Two-Step Enzymatic Synthesis:

- Step 1: Synthesis of 1,2-Dipalmitoyl-rac-glycerol. This intermediate can be synthesized by the esterification of glycerol with palmitic acid using a non-specific lipase or through chemical methods followed by purification.
- Step 2: Esterification with Myristic Acid. The purified 1,2-Dipalmitoyl-rac-glycerol is then esterified with myristic acid. This reaction can be catalyzed by a lipase that is not sn-1,3 specific or via a chemical acylation reaction to yield the final product.



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Conceptual workflow for the synthesis of **1,2-Dipalmitoyl-3-myristoyl-rac-glycerol**.

Extraction and Analysis from Bovine Milk Fat

1,2-Dipalmitoyl-3-myristoyl-rac-glycerol has been identified as a component of bovine milk fat.[2] The following outlines a general protocol for the extraction and analysis of triglycerides from milk.

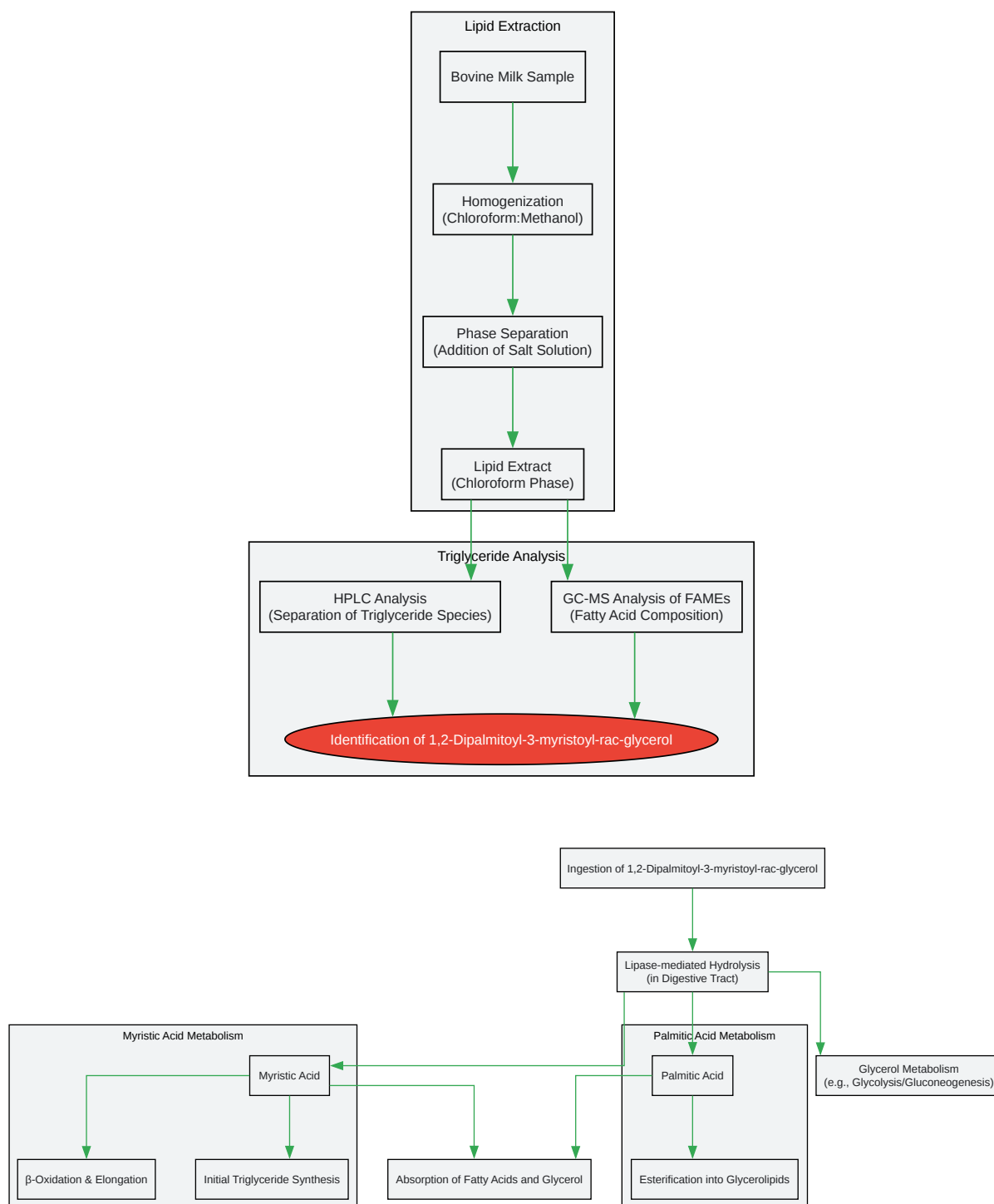
2.2.1. Lipid Extraction (Folch Method Adaptation)

- Homogenization: Mix a known volume of milk with a 2:1 (v/v) chloroform:methanol solution.
- Phase Separation: Add a salt solution (e.g., 0.9% NaCl) to induce phase separation.
- Collection: The lower chloroform phase, containing the lipids, is carefully collected.
- Solvent Evaporation: The solvent is evaporated under a stream of nitrogen to yield the total lipid extract.

2.2.2. Triglyceride Analysis

The extracted lipids can be analyzed by various chromatographic techniques to identify and quantify **1,2-Dipalmitoyl-3-myristoyl-rac-glycerol**.

- High-Performance Liquid Chromatography (HPLC): Reversed-phase HPLC coupled with a suitable detector (e.g., evaporative light scattering detector or mass spectrometer) can be used to separate different triglyceride species.
- Gas Chromatography-Mass Spectrometry (GC-MS): The triglycerides can be transesterified to their fatty acid methyl esters (FAMES) and analyzed by GC-MS to determine the fatty acid composition.



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References

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